

physical and chemical properties of 4-Amino-1-benzylpiperidine

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Compound of Interest

Compound Name: 4-Amino-1-benzylpiperidine

Cat. No.: B041602

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An In-depth Technical Guide on the Core Physical and Chemical Properties of 4-Amino-1-benzylpiperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Amino-1-benzylpiperidine** (CAS No: 50541-93-0), a pivotal intermediate in the synthesis of various pharmaceutical agents. This document details its structural characteristics, physicochemical parameters, spectral data, and key chemical transformations, offering valuable insights for professionals in medicinal chemistry and drug development.

Core Physical and Chemical Properties

4-Amino-1-benzylpiperidine is a substituted piperidine derivative that typically appears as a colorless to light yellow liquid or, depending on purity, a white to off-white solid.^{[1][2]} It possesses a characteristic amine-like, fishy odor.^[1] Its stability is maintained at room temperature in closed containers under normal storage conditions, though it is sensitive to air and absorbs carbon dioxide, necessitating storage under an inert atmosphere like nitrogen.^{[1][3][4]}

Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **4-Amino-1-benzylpiperidine**.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₈ N ₂	[3][5]
Molecular Weight	190.29 g/mol	[2][5]
Melting Point	90-93 °C, 121-122 °C	[3][6]
Boiling Point	152 °C at 9.7 mmHg, 308.7 °C (Predicted)	[3][6]
Density	0.933 g/mL at 25 °C, 1.068 g/cm ³ (Predicted)	[3][6]
Refractive Index (n _{20/D})	1.541 - 1.543	[5][7]
Flash Point	>110 °C (>230 °F)	[3][7]
pKa	10.15 ± 0.20 (Predicted)	[1]
Water Solubility	Immiscible; 10 g/L	[1][3]
Vapor Pressure	0.000794 mmHg at 25 °C	[5][6]

Solubility Profile

4-Amino-1-benzylpiperidine exhibits limited solubility in water but is soluble in many organic solvents.[1] Its solubility is moderate in polar organic solvents such as ethanol, methanol, and dichloromethane, and it is also soluble in ether.[1][7][8] The limited aqueous solubility can be increased if the compound is protonated to form a salt.[1]

Spectral Data

Spectroscopic data is crucial for the structural confirmation and purity assessment of **4-Amino-1-benzylpiperidine**.

- ¹H NMR Spectroscopy:** Proton NMR spectra are available for this compound, providing information on the hydrogen environments within the molecule.[9][10]
- ¹³C NMR Spectroscopy:** Carbon NMR data is also available, which helps in confirming the carbon skeleton of the molecule.[11]

- Infrared (IR) Spectroscopy: IR spectra show characteristic peaks corresponding to the functional groups present in the molecule.[\[5\]](#)[\[10\]](#)[\[12\]](#)
- Mass Spectrometry (MS): Mass spectral data is used to determine the molecular weight and fragmentation pattern of the compound.[\[5\]](#)[\[10\]](#)

Experimental Protocols

Synthesis via Reductive Amination

A common and efficient method for synthesizing **4-Amino-1-benzylpiperidine** is through the reductive amination of 1-benzyl-4-piperidone.[\[1\]](#)

Methodology:

- Reaction Setup: In a suitable reaction vessel, 1-benzyl-4-piperidone is dissolved in an anhydrous solvent such as methanol or tetrahydrofuran.[\[1\]](#)
- Amine Source: Ammonia or ammonium acetate is added to the solution to serve as the amine source.[\[1\]](#)
- Reduction: A reducing agent, such as sodium cyanoborohydride, is carefully added to the mixture. Alternatively, catalytic hydrogenation under mild pressure can be employed.[\[1\]](#)
- Reaction Conditions: The reaction is typically stirred at room temperature or with gentle heating to ensure completion.[\[1\]](#)
- Work-up and Purification: Upon completion, the reaction is quenched, and the product is extracted using an appropriate organic solvent. The crude product is then purified.

Purification

Purification is essential to obtain high-purity **4-Amino-1-benzylpiperidine** for research and development.

Methodology:

- Distillation: The compound can be purified by distillation in vacuo (under reduced pressure).[\[3\]](#)[\[4\]](#) This method is effective for separating it from non-volatile impurities.

- Recrystallization (for salt forms): The dihydrochloride salt of the compound can be purified by recrystallization from solvents like methanol/ethyl acetate or ethanol.[3][4]

Chemical Reactivity and Applications

4-Amino-1-benzylpiperidine is a versatile chemical intermediate primarily utilized as a building block in the pharmaceutical industry.[1][2] Its reactivity is centered around the primary amino group on the piperidine ring.

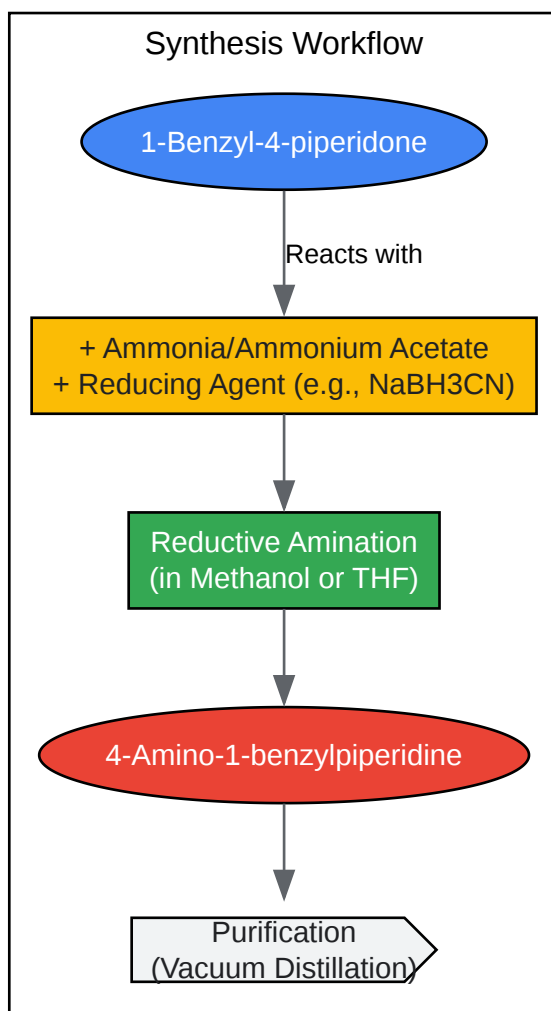
It serves as a key precursor in the synthesis of:

- Central Nervous System (CNS) Active Drugs: It is a foundational component for molecules targeting neurotransmitter receptors, such as dopamine and sigma receptors.[1]
- Analgesics and Antidepressants: The compound is invaluable in the development of analgesics and psychoactive agents, where it helps enhance therapeutic efficacy.[2]
- Specific Pharmaceutical Intermediates: It is used to prepare compounds like butyl 4-amino-1-piperidineacetate and various 5-alkylimino-1,2,4-thiadiazolidine-3-ones.[3][4]
- Glycyrrhetic Acid Derivatives: It has also been used in the synthesis of derivatives of glycyrrhetic acid.[3][4]

The N-benzyl group serves as a protecting group for the piperidine nitrogen, allowing for selective reactions at the 4-amino position.

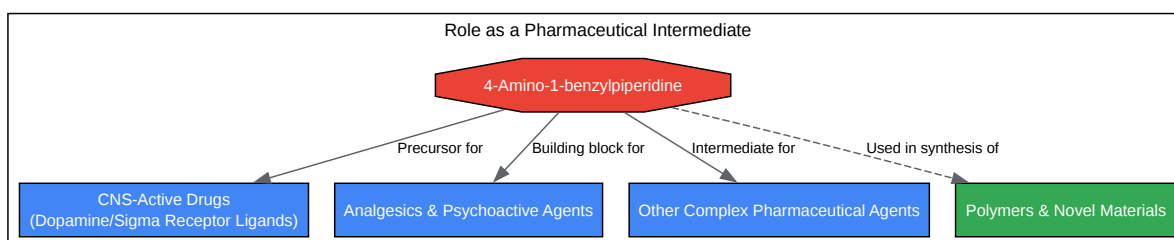
Visualized Workflows and Relationships

To better illustrate the processes and applications involving **4-Amino-1-benzylpiperidine**, the following diagrams are provided.



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Caption: Synthetic pathway for **4-Amino-1-benzylpiperidine**.



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Caption: Key applications of **4-Amino-1-benzylpiperidine**.

Safety and Handling

4-Amino-1-benzylpiperidine is classified as an irritant. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[10][13] It is harmful if swallowed or in contact with skin.[7] Therefore, appropriate personal protective equipment (PPE), including gloves and eye protection, should be worn during handling.[6] Work should be conducted in a well-ventilated area. Store the compound in a cool, dry, dark place under an inert atmosphere.[3][4]

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